

Unveiling the Chemical Landscape of 1-Hexene-d3: A Technical Guide

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Compound of Interest

Compound Name: 1-Hexene-d3

Cat. No.: B15289266

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This technical guide provides a comprehensive overview of the chemical and physical properties of **1-Hexene-d3** (6,6,6-trideuteriohex-1-ene), a deuterated isotopologue of the versatile alpha-olefin, 1-hexene. This document is intended for researchers, scientists, and professionals in drug development and materials science who utilize stable isotope-labeled compounds for mechanistic studies, quantitative analysis, and as tracers.

Core Chemical and Physical Properties

1-Hexene-d3 is a colorless liquid with the molecular formula $C_6H_9D_3$ and a molecular weight of approximately 87.18 g/mol ^[1]. Its CAS number is 60155-72-8. While specific experimental data for the boiling point and density of **1-Hexene-d3** are not readily available in the public domain, they are expected to be very similar to those of its non-deuterated counterpart, 1-hexene. For reference, 1-hexene has a boiling point of 63 °C and a density of 0.673 g/cm³ at 25 °C. The introduction of deuterium atoms typically has a minimal effect on these bulk physical properties.

A summary of key identifiers and properties is presented in Table 1.

Table 1: Key Identifiers and Physical Properties of **1-Hexene-d3** and 1-Hexene

Property	1-Hexene-d3	1-Hexene
CAS Number	60155-72-8	592-41-6
Molecular Formula	C ₆ H ₉ D ₃	C ₆ H ₁₂
Molecular Weight	87.18 g/mol [1]	84.16 g/mol
Appearance	Colorless liquid	Colorless liquid
Boiling Point	Data not available	63 °C
Density	Data not available	0.673 g/cm ³ (at 25 °C)

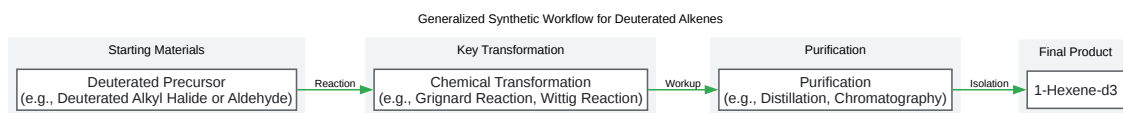
Synthesis and Experimental Protocols

The synthesis of deuterated alkenes, including various isotopologues of 1-hexene, has been described in the scientific literature. A notable method involves the catalytic reduction of alkynes or the dehydration of deuterated alcohols.

A detailed experimental protocol for the synthesis of a related compound, 1-hexene-[3,3-²H₂], is adapted from the work of Sirokán, Molnár, and Bartók (1989), which provides a foundational methodology for preparing deuterated hexenes. The synthesis of **1-Hexene-d3** (6,6,6-trideuteriohex-1-ene) would typically involve a starting material already containing the deuterium atoms at the desired position.

Illustrative Synthetic Workflow:

Below is a generalized workflow for the synthesis of a deuterated alkene, which can be adapted for **1-Hexene-d3**.



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Caption: Generalized workflow for the synthesis of **1-Hexene-d3**.

Spectroscopic Data

Detailed spectroscopic data for **1-Hexene-d3** is not widely published. However, commercial suppliers of this compound, such as LGC Standards and its subsidiary Toronto Research Chemicals, typically provide a Certificate of Analysis with full spectroscopic data, including NMR and mass spectrometry, upon purchase.^{[2][3]}

For reference, the mass spectrum of non-deuterated 1-hexene shows a molecular ion peak (M^+) at m/z 84. The mass spectrum of **1-Hexene-d3** is expected to show a molecular ion peak at m/z 87, reflecting the presence of three deuterium atoms.

The ^1H NMR spectrum of **1-Hexene-d3** would be similar to that of 1-hexene, with the notable absence of the signal corresponding to the terminal methyl protons. The signals for the protons on the double bond and the adjacent methylene and ethyl groups would remain.

Safety and Handling

1-Hexene-d3 should be handled with the same precautions as 1-hexene. It is a flammable liquid and should be stored in a cool, well-ventilated area away from sources of ignition. Appropriate personal protective equipment, including gloves and safety glasses, should be worn when handling this compound.

Applications

Deuterated compounds like **1-Hexene-d3** are valuable tools in a variety of scientific disciplines. Key applications include:

- **Mechanistic Studies:** Investigating reaction mechanisms by tracking the fate of deuterium atoms.
- **Quantitative Analysis:** Used as an internal standard in mass spectrometry-based quantification methods due to its distinct mass.
- **Metabolic Studies:** Tracing the metabolic pathways of molecules in biological systems.
- **Polymer Science:** Studying the kinetics and mechanisms of polymerization reactions.

This technical guide serves as a foundational resource for the chemical properties of **1-Hexene-d3**. For specific applications and detailed experimental procedures, consulting the primary scientific literature and supplier documentation is recommended.

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References

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